

toxicological profile of T-2 triol

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Compound of Interest		
Compound Name:	T-2 triol	
Cat. No.:	B1682872	Get Quote

An In-Depth Technical Guide to the Toxicological Profile of T-2 Triol

Introduction

T-2 triol is a type A trichothecene mycotoxin and a significant metabolite of the more potent T-2 toxin, produced by various Fusarium species that contaminate cereal grains.[1][2] As a member of the trichothecene family, its chemical structure is characterized by a 12,13-epoxy ring, which is a crucial feature for its biological activity.[3] While generally considered less toxic than its parent compound, T-2 toxin, **T-2 triol** exhibits significant cytotoxic activity and contributes to the overall toxicological burden following exposure to T-2 toxin.[4][5][6][7] This document provides a comprehensive overview of the toxicological profile of **T-2 triol**, intended for researchers, scientists, and drug development professionals. It covers the compound's chemical properties, toxicokinetics, mechanisms of toxicity, and detailed experimental protocols for its assessment.

Chemical and Physical Properties

T-2 triol is a sesquiterpenoid compound with a tetracyclic ring system.[3] Its key physicochemical properties are summarized below.



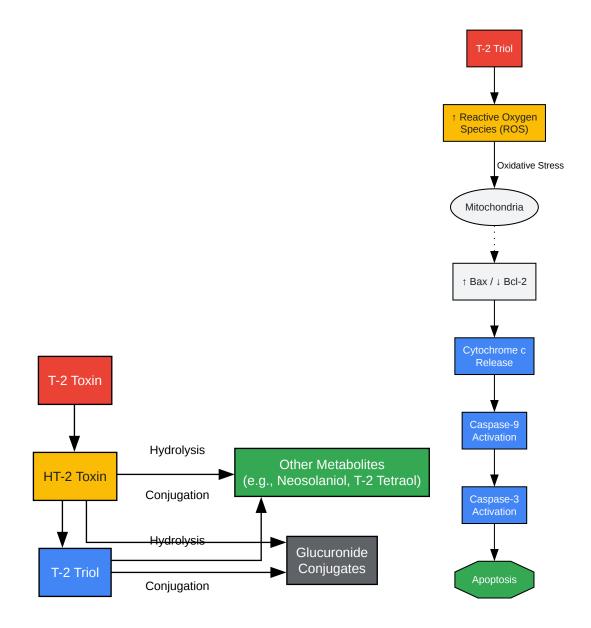
Property	Value	Source
CAS Number	34114-98-2	[1][8]
Molecular Formula	C20H30O7	[1][8]
Molecular Weight	382.45 g/mol	[1][4][8]
IUPAC Name	[(1S,2R,4S,7R,9R,10R,11S,12 S)-10,11-dihydroxy-2- (hydroxymethyl)-1,5- dimethylspiro[8- oxatricyclo[7.2.1.0²,7]dodec-5- ene-12,2'-oxirane]-4-yl] 3- methylbutanoate	[1][8]
Appearance	White to off-white powder	[1]
Solubility	Soluble in DMSO, Dichloromethane, Methanol. Slightly soluble in water.	[1]
Melting Point	162°C	[1]
Storage	Store at -20°C	[1][4]

Toxicokinetics: Metabolism and Disposition

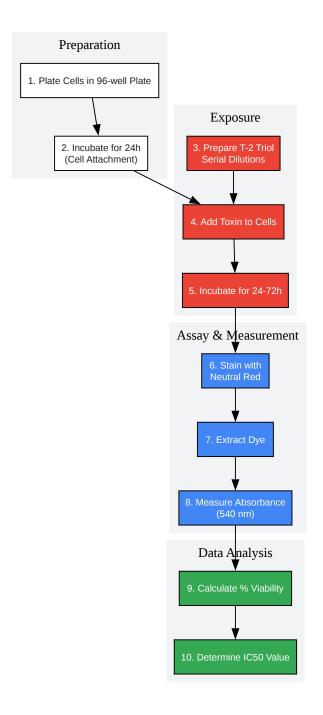
T-2 triol is primarily formed through the metabolism of T-2 toxin.[4][5] The metabolic transformation of T-2 toxin is rapid and extensive, involving several key pathways.

3.1 Metabolism of T-2 Toxin to **T-2 Triol** The primary metabolic pathway for T-2 toxin in mammals is deacetylation at the C-4 position to form HT-2 toxin.[9][10] Subsequent hydrolysis reactions, mediated by carboxylesterases, lead to the formation of other metabolites, including **T-2 triol**.[10][11] The metabolic cascade generally follows these steps: hydrolysis, hydroxylation, de-epoxidation, and conjugation.[12][13][14] **T-2 triol** is formed through the deacetylation of HT-2 toxin at the C-15 position.[10] In vitro studies using HepG2 cells have shown that T-2 toxin is rapidly metabolized, with **T-2 triol** appearing as a metabolite, typically reaching its maximum concentration within a few hours of exposure.[15]









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